

Disperse Blue 106 CAS number and molecular formula

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Compound of Interest

Compound Name: Disperse Blue 106

Cat. No.: B080608

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An In-depth Technical Guide to Disperse Blue 106

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the disperse dye, **Disperse Blue 106**, including its chemical identity, physicochemical properties, synthesis, applications, and relevant experimental protocols.

Chemical Identity and Properties

Disperse Blue 106 is a monoazo dye characterized by its low water solubility and its application in dyeing hydrophobic fibers. It is recognized as a significant allergen in textiles.

Chemical Identifiers:

There is some discrepancy in the literature regarding the CAS number for **Disperse Blue 106**. Both 12223-01-7 and 68516-81-4 are frequently used to refer to this compound. Some sources indicate that 68516-81-4 is a related or alternative CAS number for the same chemical entity. For the purpose of this guide, both numbers are provided.

- Chemical Name: 2-[ethyl[3-methyl-4-[(5-nitro-2-thiazolyl)azo]phenyl]amino]ethanol[1]
- C.I. Name: **Disperse Blue 106**, C.I. 111935[2]

- Molecular Formula: $C_{14}H_{17}N_5O_3S$ [1][2]
- Molecular Weight: 335.38 g/mol [1]
- CAS Numbers: 12223-01-7, 68516-81-4 [1]

Physicochemical Properties:

A summary of the key physicochemical properties of **Disperse Blue 106** is presented in the table below.

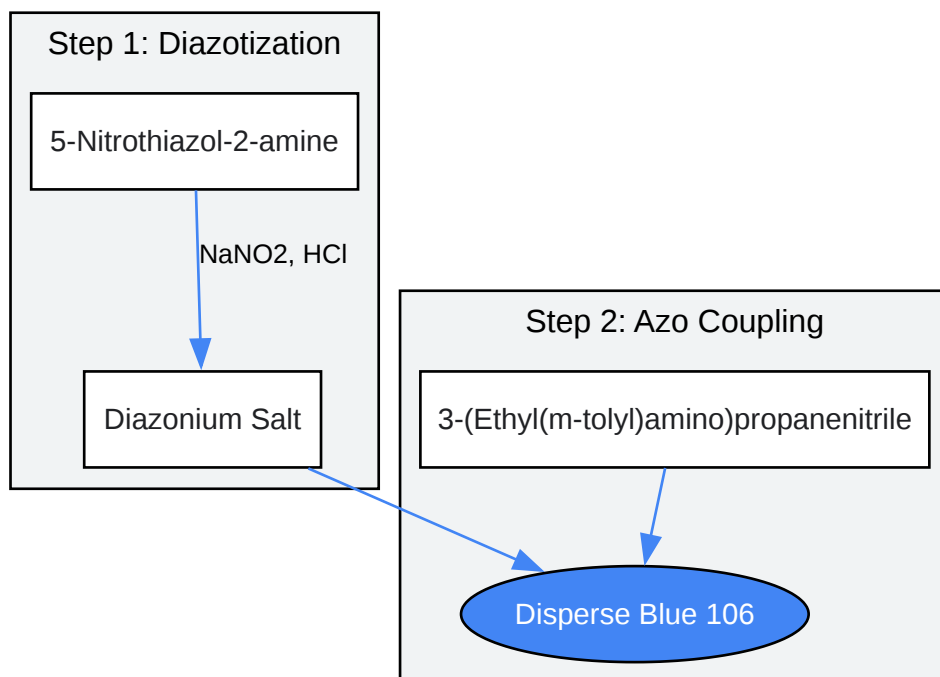
Property	Value
Density	$1.4 \pm 0.1 \text{ g/cm}^3$
Boiling Point	$550.8 \pm 60.0 \text{ }^\circ\text{C}$ at 760 mmHg
Flash Point	$286.9 \pm 32.9 \text{ }^\circ\text{C}$
Vapour Pressure	$0.0 \pm 1.6 \text{ mmHg}$ at 25°C
Index of Refraction	1.660

Synthesis and Mechanism of Action

Synthesis Workflow:

The synthesis of **Disperse Blue 106** is typically achieved through a two-step process common for azo dyes: diazotization followed by a coupling reaction. The manufacturing process involves the diazotization of 5-Nitrothiazol-2-amine, which is then coupled with 3-(Ethyl(m-tolyl)amino)propanenitrile. [2]

General Synthesis of Disperse Blue 106



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Caption: General synthesis pathway for **Disperse Blue 106**.

Mechanism of Action in Polyester Dyeing:

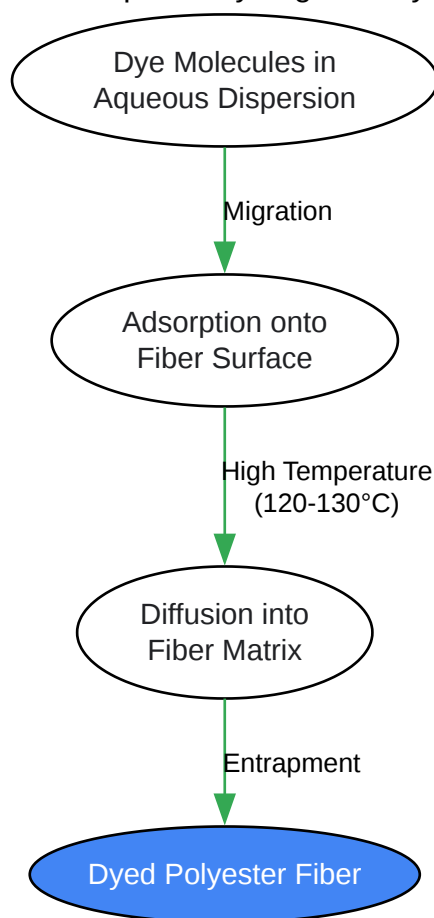
Disperse dyes, including **Disperse Blue 106**, are non-ionic and have low water solubility, making them suitable for dyeing hydrophobic synthetic fibers like polyester. The dyeing mechanism is a process of transferring the dye from an aqueous dispersion into the solid fiber. [3][4]

The process generally involves the following stages:

- Dispersion: The dye is finely dispersed in the aqueous dye bath with the aid of dispersing agents.

- Adsorption: Individual dye molecules adsorb onto the surface of the polyester fiber.
- Diffusion: At high temperatures (typically 120-130°C), the amorphous regions of the polyester fiber swell, allowing the small dye molecules to diffuse into the fiber matrix.^[4]^[5] The dye molecules are then held within the fiber by van der Waals forces and hydrogen bonds.^[4]

Mechanism of Disperse Dyeing on Polyester Fiber



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Caption: Polyester dyeing mechanism with disperse dyes.

Applications and Significance

The primary application of **Disperse Blue 106** is in the dyeing of synthetic textiles, particularly polyester and acetate fibers.[6] It is used to produce dark shades such as blue, black, brown, and purple.[6] Due to its effectiveness and versatility, it has been widely used in the textile industry for items like clothing linings, sportswear, and hosiery.[7]

However, **Disperse Blue 106** is also a well-documented contact allergen, frequently causing textile dermatitis.[7][8][9] This has led to increased scrutiny and, in some cases, recommendations to avoid its use in textiles that come into direct contact with the skin.

Experimental Protocols

The following is a detailed protocol for a reaction utilizing **Disperse Blue 106** in the synthesis of a novel aminoformate ester azo disperse dye, as reported in patent CN201811153916.5.[10]

Objective: To synthesize a novel aminoformate ester azo disperse dye using **Disperse Blue 106** as a starting material to improve dye uptake and fastness properties on nylon and spandex fabrics.[10]

Materials:

- **Disperse Blue 106** (purified and vacuum-dried): 4.00 g
- Dehydrated Dichloromethane: 300 ml
- Isocyanate Compound: 1.66 ml
- Dehydrated Triethylamine: 6 ml
- Dilute Acid Solution: 100 ml
- 10% Sodium Carbonate Solution
- Acetone (for recrystallization)

Apparatus:

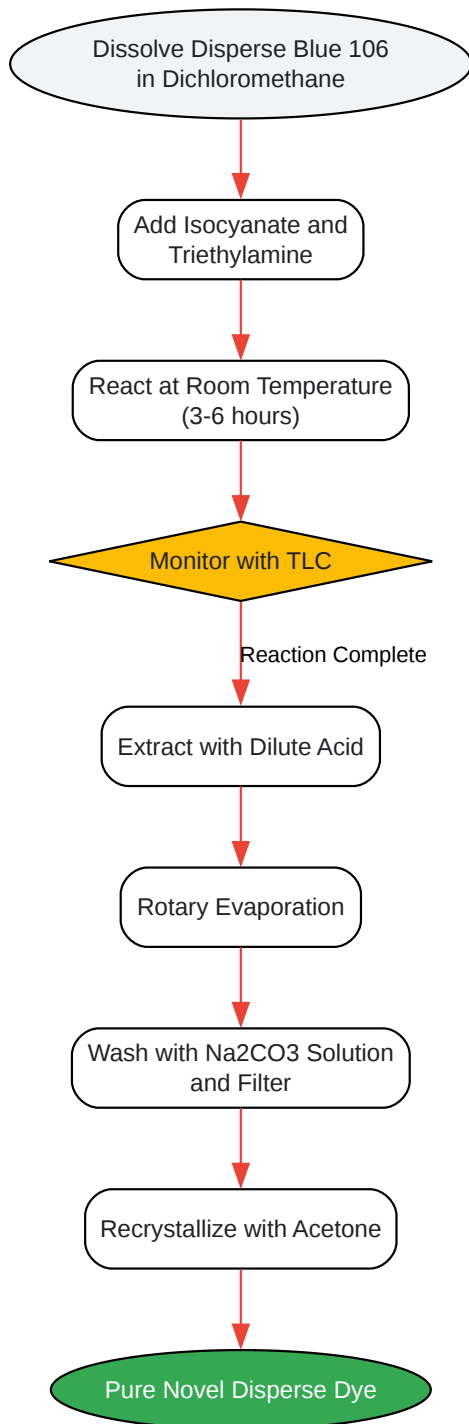
- 500 ml three-necked flask

- Stirrer
- Rotary evaporator
- Thin-layer chromatography (TLC) equipment

Procedure:

- Add 4.00 g of purified and vacuum-dried **Disperse Blue 106** to a 500 ml three-necked flask.
- Add 300 ml of dehydrated dichloromethane as a solvent and stir until the dye is completely dissolved.
- Accurately measure and rapidly add 1.66 ml of the isocyanate compound to the solution, followed by thorough stirring.
- Slowly add 6 ml of dehydrated triethylamine to the reactor.
- Allow the reaction to proceed at room temperature for 3-6 hours.
- Monitor the progress of the reaction using thin-layer chromatography.
- Upon completion, mix the reaction mixture with 100 ml of a dilute acid solution and extract the dye liquor.
- Remove the dichloromethane solvent from the dye liquor using a rotary evaporator.
- Wash the resulting product with an appropriate amount of 10% sodium carbonate solution and filter.
- The crude product is then obtained and can be further purified by recrystallization with acetone.

Experimental Workflow for Synthesis of a Novel Azo Disperse Dye



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Caption: Workflow for the synthesis of an aminoformate ester azo disperse dye.

Safety Information

Disperse Blue 106 is classified as a hazardous substance. It may cause an allergic skin reaction and is a known cause of textile dermatitis. Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical. Work should be conducted in a well-ventilated area to avoid inhalation of dust.

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